

Application Note: Strategic Propionylation of 5-Nitroanthranilic Acid[1]

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Compound of Interest

Compound Name: 5-Nitro-2-propionamidobenzoic acid

CAS No.: 73721-80-9

Cat. No.: B11954482

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Abstract & Strategic Overview

The propionylation of 5-nitroanthranilic acid (2-amino-5-nitrobenzoic acid) is a pivotal transformation in the synthesis of quinazolinone-based pharmacophores.[1] Unlike simple anilines, the 5-nitroanthranilic acid substrate presents a unique challenge: the amino group is electronically deactivated by the para-nitro group and sterically/electronically influenced by the ortho-carboxylic acid.[1]

This guide addresses a critical bifurcation in the reaction pathway often overlooked in standard literature:

- Kinetic Product: N-propionyl-5-nitroanthranilic acid (The acyclic amide).[1]
- Thermodynamic Product: 2-ethyl-6-nitro-4H-3,1-benzoxazin-4-one (The cyclic "dehydrated" scaffold).[1]

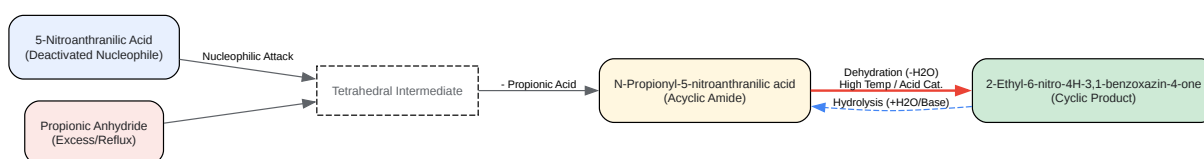
Most "propionylation" protocols utilizing refluxing anhydride will spontaneously yield the benzoxazinone.[1] If the researcher requires the open-chain acid, specific hydrolytic workups or

alternative acyl chloride protocols are required.[1] This guide details both pathways.

Chemical Mechanism & Pathway Logic[2]

The reaction is governed by nucleophilic acyl substitution followed by an optional intramolecular cyclodehydration.[1]

Mechanistic Pathway (DOT Diagram)



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Caption: Mechanistic bifurcation showing the progression from N-acylation to cyclodehydration. High thermal energy drives the equilibrium toward the benzoxazinone (green).[1]

Critical Considerations (E-E-A-T)

The Nitro Group Effect

The 5-nitro group exerts a strong electron-withdrawing effect (

), significantly reducing the nucleophilicity of the amine.[1]

- Implication: Mild conditions (e.g., dilute acid anhydride at room temperature) often result in poor conversion. Forcing conditions (reflux or activated acyl chlorides) are necessary.

Solubility Profile

- Water: Insoluble (Crucial for precipitation workup).
- Ethanol/Methanol: Sparingly soluble (cold), Soluble (hot).

- DMF/DMSO: Soluble.[1][2][3]
- Propionic Acid: Soluble at reflux.[1]

Experimental Protocols

Protocol A: The Anhydride Reflux Method (Primary Route)

Target: 2-Ethyl-6-nitro-4H-3,1-benzoxazin-4-one (with option to hydrolyze) Best for: Scale-up, preparing quinazolinone precursors.[1]

Materials

- Substrate: 5-Nitroanthranilic acid (10.0 g, 54.9 mmol)
- Reagent: Propionic anhydride (35.0 mL, ~5 eq) — Acts as solvent and reagent.
- Equipment: 100 mL Round Bottom Flask (RBF), Reflux Condenser, CaCl₂ drying tube, Magnetic stir bar.

Step-by-Step Procedure

- Setup: Charge the 100 mL RBF with 10.0 g of 5-nitroanthranilic acid.
- Addition: Add 35.0 mL of propionic anhydride. The solid will likely not dissolve immediately.[1]
- Reaction: Heat the mixture to reflux (~167°C) with stirring.
 - Observation: The solid should dissolve as the temperature rises, forming a clear yellow/orange solution.[1]
 - Duration: Reflux for 2–3 hours.[1] Monitor by TLC (System: 5% MeOH in DCM).
- Concentration (Optional but Recommended): Distill off approximately 50-60% of the excess propionic anhydride/propionic acid byproduct under reduced pressure to maximize yield.[1]
- Precipitation: Cool the mixture to room temperature. The benzoxazinone product often crystallizes out.[1]

- If no precipitate: Pour the reaction mass slowly into 200 mL of ice-cold hexanes (to keep it cyclic) or ice-water (if partial hydrolysis is acceptable).
- Filtration: Filter the solid using a Buchner funnel.
- Washing:
 - For Benzoxazinone: Wash with cold hexanes or diethyl ether.[\[1\]](#)
 - For Open Chain Acid: Wash with water (see Hydrolysis Note below).[\[4\]](#)

Hydrolysis Step (To obtain N-Propionyl-5-nitroanthranilic acid)

If the acyclic acid is the specific target:

- Take the isolated benzoxazinone solid.[\[1\]](#)
- Suspend in 10% NaOH solution.
- Heat gently (50°C) for 30 minutes (Ring opening).
- Acidify carefully with 1M HCl to pH 3-4.
- The N-propionyl-5-nitroanthranilic acid will precipitate.[\[1\]](#) Filter and dry.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Protocol B: The Acyl Chloride Method (Mild Route)

Target: N-Propionyl-5-nitroanthranilic acid (Strictly Acyclic) Best for: Small scale, avoiding cyclization.[\[1\]](#)

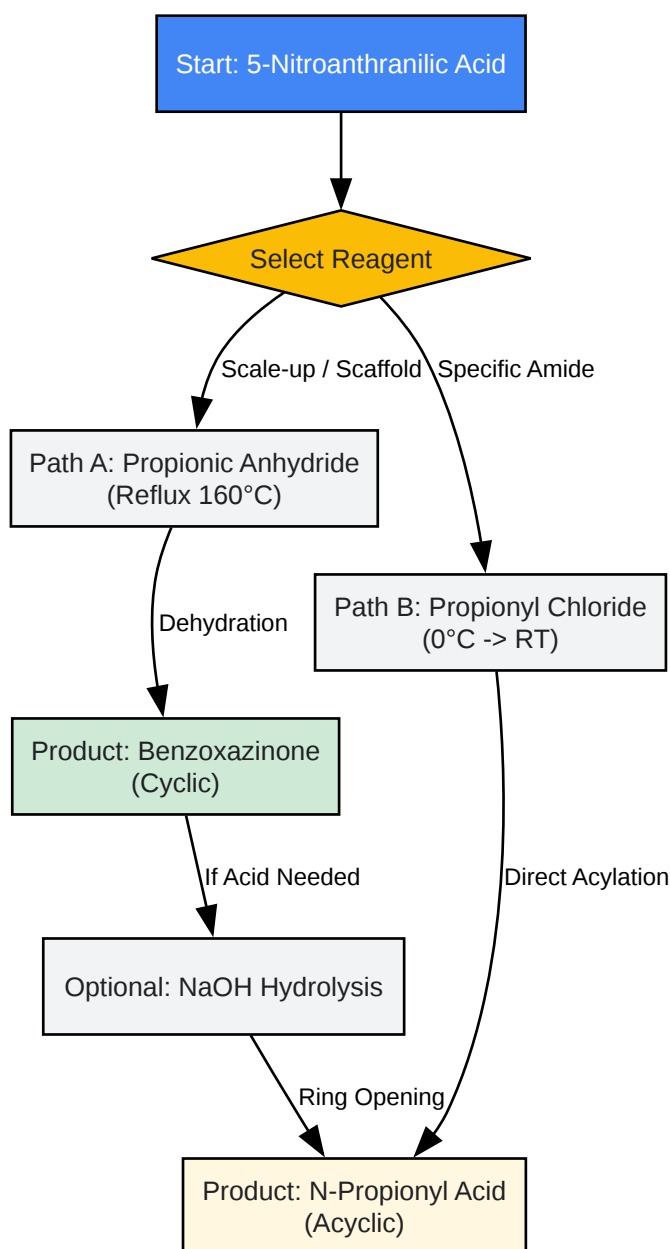
Materials

- Substrate: 5-Nitroanthranilic acid (1.0 g, 5.5 mmol)
- Reagent: Propionyl chloride (0.55 mL, 6.0 mmol)
- Base: Pyridine (1.0 mL) or Triethylamine (TEA)
- Solvent: Dry Dichloromethane (DCM) or DMF (10 mL)

Step-by-Step Procedure

- Dissolution: Dissolve 5-nitroanthranilic acid in DMF (or suspend in DCM) containing pyridine.
- Cooling: Cool the solution to 0°C in an ice bath.
- Addition: Add propionyl chloride dropwise over 10 minutes.
 - Caution: Exothermic reaction.[1]
- Reaction: Allow to warm to room temperature and stir for 4–6 hours.
- Quench: Pour mixture into 50 mL ice water containing 1 mL conc. HCl (to neutralize pyridine).
- Isolation: The product precipitates. Filter, wash with water, and dry.[5]

Workflow & Purification Logic



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Caption: Operational workflow distinguishing between the thermal anhydride route and the mild acyl chloride route.

Results & Characterization

When analyzing the product, distinguishing between the cyclic benzoxazinone and the acyclic amide is critical.^[1]

Feature	N-Propionyl-5-nitroanthranilic acid (Acyclic)	2-Ethyl-6-nitro-4H-3,1-benzoxazin-4-one (Cyclic)
Solubility (aq.[1] Base)	Soluble (Forms carboxylate salt)	Insoluble (Until hydrolysis occurs)
IR Spectrum (C=O)	Broad acid peak (~2500-3000 cm^{-1}) + Amide (~1660 cm^{-1})	Sharp Lactone/Imidate peaks (~1750-1770 cm^{-1})
H-NMR (COOH)	Visible broad singlet (~11-13 ppm)	Absent
H-NMR (NH)	Visible singlet (~10-11 ppm)	Absent
Melting Point	Typically 200–215°C (Dec)	Typically lower/sharper (approx 140–160°C range*)

*Note: Melting points vary by purity and specific polymorphs; IR is the most reliable rapid differentiation method.[1]

Troubleshooting

- Low Yield: Ensure the reaction is completely dry (anhydrous conditions) for Method B. For Method A, ensure reflux temperature is maintained to overcome the nitro-deactivation.
- Mixed Products: If you obtain a mixture of cyclic and acyclic forms (common in Method A), perform the Hydrolysis Step described in Protocol A to converge everything to the acyclic acid, or reflux longer in acetic anhydride (if compatible) to force cyclization.

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